

molecular structure of 3-Fluoro-4-formylphenylboronic acid

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Compound of Interest

Compound Name: 3-Fluoro-4-formylphenylboronic acid

Cat. No.: B1350646

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An In-depth Technical Guide to 3-Fluoro-4-formylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, synthesis, and characterization of **3-Fluoro-4-formylphenylboronic acid**, a key building block in medicinal chemistry and organic synthesis.

Molecular Structure and Properties

3-Fluoro-4-formylphenylboronic acid is an organoboron compound featuring a phenyl ring substituted with a boronic acid group, a fluorine atom, and a formyl (aldehyde) group. This trifunctional nature makes it a versatile reagent, particularly in the construction of complex biaryl molecules through palladium-catalyzed cross-coupling reactions.

Chemical Identifiers and Molecular Data

The following table summarizes the key identifiers and quantitative properties of the molecule.

Property	Data	Reference(s)
IUPAC Name	(3-Fluoro-4-formylphenyl)boronic acid	[1][2]
Synonyms	4-Borono-3-fluorobenzaldehyde, 3-Fluoro-4-formylbenzeneboronic acid	[1][2]
CAS Number	248270-25-9	[1][2][3][4]
Molecular Formula	C ₇ H ₆ BFO ₃	[1][2][3][4]
Molecular Weight	167.93 g/mol	[1][2][3][4]
Canonical SMILES	B(C1=CC(=C(C=C1)C=O)F)(O)O	[1][3]
InChI Key	NZNRMUUVHUVCI BR-UHFFFAOYSA-N	[1][3]

Physicochemical Properties

This table outlines the key physical and chemical properties of the compound.

Property	Data	Reference(s)
Appearance	White to light yellow crystalline powder	[1][5]
Melting Point	240 - 250 °C	[5][6]
Boiling Point	349.3 °C at 760 mmHg (Predicted)	[2]
Solubility	2649 mg/L in water at 25 °C	[1]
pKa	6.26 (Predicted)	[5]

Safety and Handling

3-Fluoro-4-formylphenylboronic acid is classified as an irritant.[3][5]

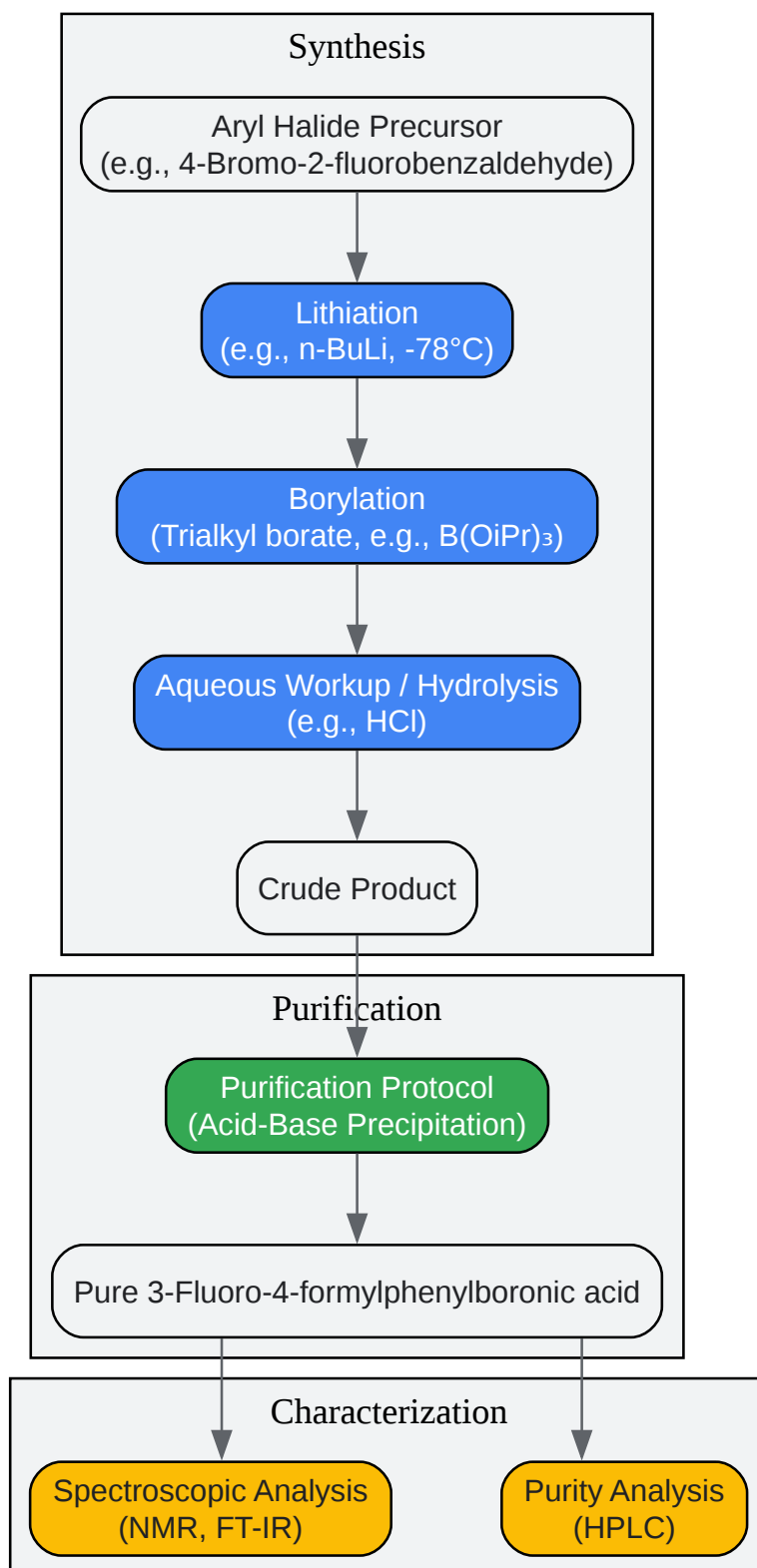
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]
- Precautionary Measures: Use in a well-ventilated area. Wear protective gloves, eye protection, and a dust mask. Avoid breathing dust.[3]
- Storage: Store in a dry, sealed container in a cool, dark place, preferably under an inert atmosphere as boronic acids can be sensitive to air and moisture.[2][6]

Synthesis and Purification

The synthesis of **3-Fluoro-4-formylphenylboronic acid** typically involves the borylation of a corresponding aryl halide precursor, such as 4-bromo-2-fluorobenzaldehyde, often via a lithium-halogen exchange followed by reaction with a borate ester.

General Synthetic Workflow

The logical flow from starting materials to the final, characterized product is outlined below.



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